

4-Butylbiphenyl: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **4-Butylbiphenyl**

Cat. No.: **B1272922**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the specific SDS for **4-Butylbiphenyl** and adhere to your institution's safety protocols.

Introduction

4-Butylbiphenyl (CAS No. 37909-95-8) is a biphenyl derivative utilized in various research and industrial applications. While it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard, adherence to prudent laboratory safety practices is essential to minimize exposure and ensure a safe working environment.^[1] This guide provides a summary of its known physicochemical properties, outlines general safety and handling precautions, and details relevant experimental protocols for safety assessment.

Physicochemical and Safety Data

The following tables summarize the available quantitative data for **4-Butylbiphenyl**. It is important to note that specific safety parameters such as acute toxicity values (LD50/LC50), autoignition temperature, and explosion limits are not readily available in the provided search results, underscoring the need for cautious handling.

Table 1: Physicochemical Properties of **4-Butylbiphenyl**

Property	Value	Source
CAS Number	37909-95-8	--INVALID-LINK--
Molecular Formula	C16H18	--INVALID-LINK--
Molecular Weight	210.31 g/mol	--INVALID-LINK--
Physical State	Liquid	--INVALID-LINK--
Appearance	Colorless to light yellow	--INVALID-LINK--
Melting Point	6 - 8 °C (42.8 - 46.4 °F)	--INVALID-LINK--
Boiling Point	140 - 141 °C (284 - 285.8 °F)	--INVALID-LINK--
Flash Point	> 110 °C (> 230 °F)	--INVALID-LINK--
Solubility	Insoluble in water.	--INVALID-LINK--

Table 2: Hazard Information

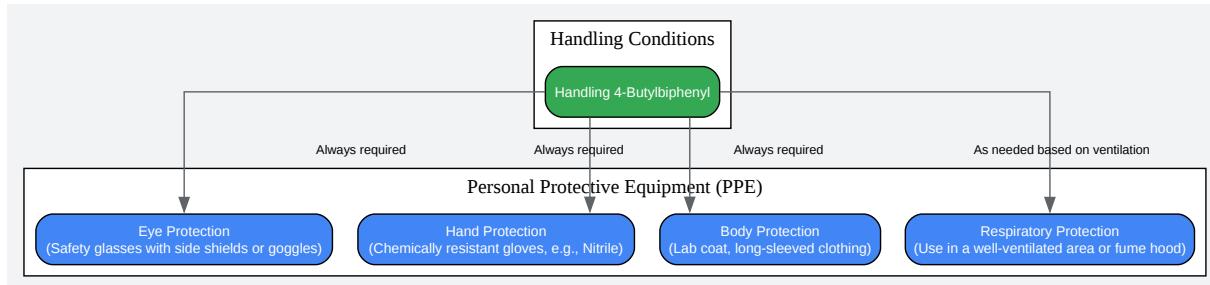
Hazard	Classification	Source
OSHA Hazard Communication Standard (29 CFR 1910.1200)	Not classified as hazardous	--INVALID-LINK--
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	--INVALID-LINK--
Skin Corrosion/Irritation	No data available	--INVALID-LINK--
Serious Eye Damage/Irritation	No data available	--INVALID-LINK--

Handling and Storage

Proper handling and storage are critical to ensure safety. The following are general guidelines; always refer to your institution-specific protocols.

3.1. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **4-Butylbiphenyl** to determine the appropriate PPE.



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Caption: Recommended Personal Protective Equipment for handling **4-Butylbiphenyl**.

3.2. Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

3.3. Storage

- Store in a dry, cool, and well-ventilated place.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

4.1. Spills and Leaks

- Ensure adequate ventilation.
- Use personal protective equipment.
- Absorb the spill with inert material (e.g., sand, silica gel, acid binder, universal binder, sawdust).
- Collect the absorbed material in a suitable container for disposal.
- Do not allow the substance to enter the environment.

Experimental Protocols for Safety Assessment

While specific experimental data for **4-Butylbiphenyl** is limited, the following are standard methodologies for assessing the safety of chemical compounds.

5.1. Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

- Methodology: The Pensky-Martens closed-cup method (ASTM D93) or the Cleveland open-cup method (ASTM D92) are commonly used.
 - The liquid is placed in a test cup and slowly heated at a constant rate.
 - A small flame is periodically passed over the surface of the liquid.
 - The flash point is the temperature at which a brief flash is observed.

5.2. Acute Oral Toxicity Assessment

Acute oral toxicity studies determine the adverse effects that occur shortly after a single oral dose of a substance.

- Methodology: OECD Test Guideline 423 (Acute Toxic Class Method) is a stepwise procedure using a small number of animals.
 - A starting dose is administered to a group of three animals (usually female rats).
 - The animals are observed for signs of toxicity and mortality for up to 14 days.
 - Depending on the outcome, the dose for the next group of animals is increased or decreased.
 - The results are used to classify the substance according to its toxicity.

5.3. Skin Irritation/Corrosion Assessment

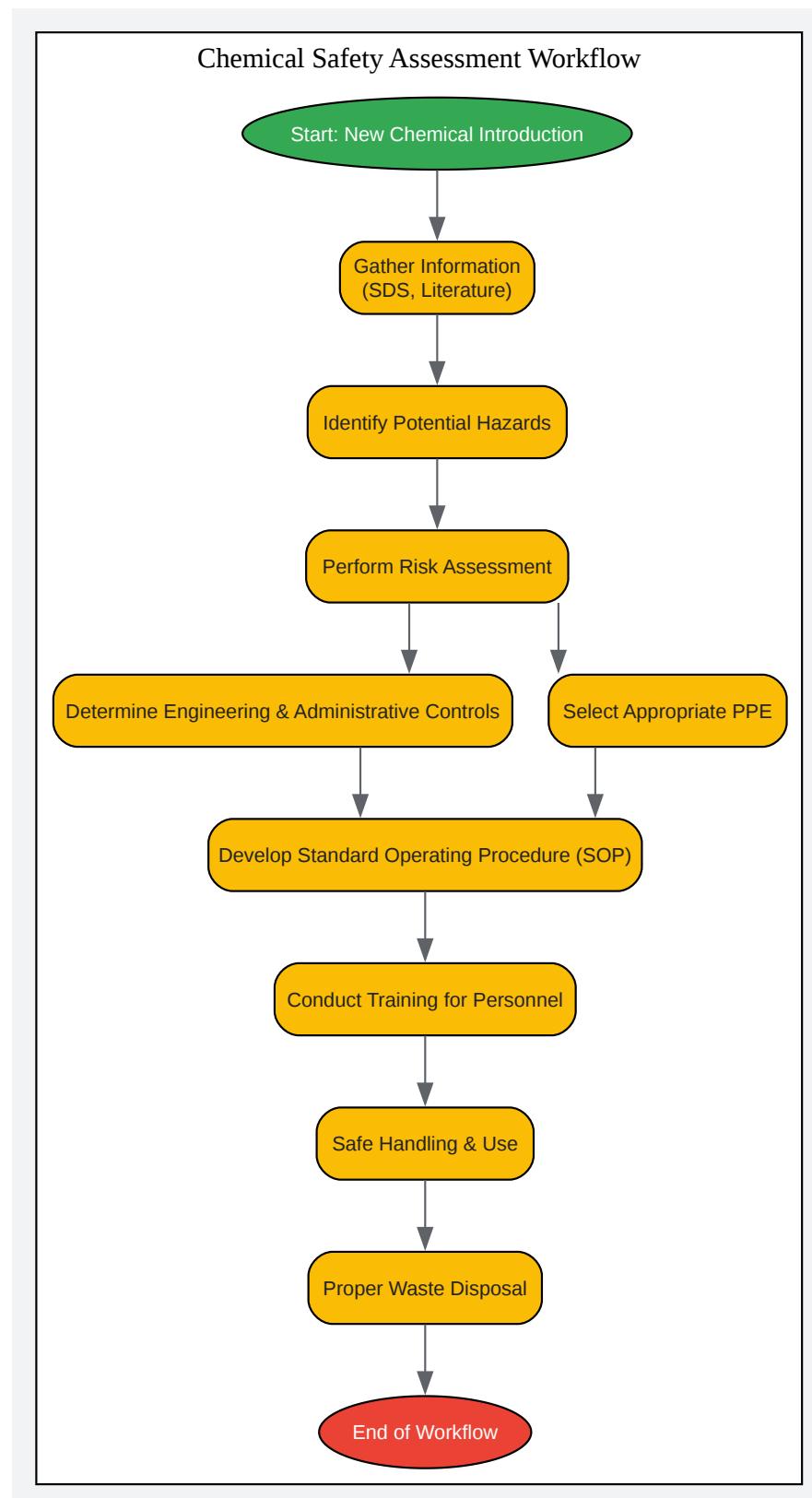
These tests evaluate the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

- Methodology: OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method) is an animal-free alternative.

- A reconstructed human epidermis model is treated with the test substance.
- After a defined exposure and post-incubation period, the viability of the tissue is measured using a cell viability assay (e.g., MTT assay).
- A reduction in cell viability below a certain threshold indicates that the substance is an irritant.

Logical Workflow for Chemical Safety Assessment

The following diagram illustrates a general workflow for assessing the safety and handling requirements of a chemical compound in a research setting.



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Caption: A generalized workflow for chemical safety assessment in a laboratory setting.

Conclusion

Although **4-Butylbiphenyl** is not classified as a hazardous material, a thorough understanding of its properties and adherence to standard safety protocols are paramount for professionals in research and drug development. This guide provides a foundational understanding of its safety profile and handling precautions. Researchers should always consult the most recent Safety Data Sheet and their institution's specific safety guidelines before working with this or any chemical.

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References

- 1. artsci.usu.edu [artsci.usu.edu]
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